

An In-depth Technical Guide to the Chemical and Physical Properties of Tridecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tridecane

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Introduction

Tridecane (n-tridecane) is a straight-chain alkane with the chemical formula $C_{13}H_{28}$. It is a colorless, oily liquid with a faint hydrocarbon odor and is a component of the volatile oils of various plants.[1] While not as commonly utilized as shorter-chain alkanes, **tridecane** finds applications in organic synthesis, as a solvent, a distillation chaser, and in the manufacturing of paraffin products.[2][3] In the context of research and drug development, understanding the precise chemical and physical properties of **tridecane** is crucial for its use as a reference standard, a non-polar solvent in extraction and purification processes, and as a component in formulation studies. This guide provides a comprehensive overview of the core chemical and physical properties of **tridecane**, supported by detailed experimental protocols for their determination.

Chemical and Physical Properties of Tridecane

The following tables summarize the key quantitative data for the chemical and physical properties of n-tridecane.

General Properties	
Chemical Formula	C13H28[4]
Molecular Weight	184.36 g/mol [1]
CAS Number	629-50-5[4]
Appearance	Colorless liquid[1]
Odor	Hydrocarbon-like[1]
Physical Properties	
Melting Point	-5.5 to -4 °C[2][5]
Boiling Point	234 to 236 °C[2][5]
Density	0.756 g/mL at 25 °C[6]
Vapor Pressure	1 mm Hg at 59.4 °C[6]
Flash Point	79 to 102 °C (closed cup)[7][8]
Autoignition Temperature	202 °C[7]
Solubility in Water	Practically insoluble; ~0.0047 mg/L at 25 °C[1][2]
Viscosity	1.724 mPa·s at 25 °C[1]
Refractive Index (n _{20/D})	1.425[2][6]
Surface Tension	25.55 mN/m at 25 °C[1]
Heat of Vaporization	66.68 kJ/mol at 25 °C[1]

Experimental Protocols

The accurate determination of the physical properties of **tridecane** is essential for its application in a research setting. The following are detailed methodologies for key experiments, based on standardized protocols.

Determination of Boiling Point (Capillary Method)

This method is suitable for small sample volumes and provides an accurate boiling point determination.

Apparatus:

- Thiele tube
- Thermometer (-10 to 250 °C)
- Capillary tubes (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heating source (Bunsen burner or heating mantle)
- High-boiling point mineral oil

Procedure:

- A small amount of the **tridecane** sample (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the **tridecane** sample in the test tube.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped inside a Thiele tube containing mineral oil, ensuring the oil level is above the side arm to allow for proper convection.
- The Thiele tube is gently heated at the side arm. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady and rapid stream of bubbles is observed.

- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases, and the liquid is just beginning to be drawn back into the capillary tube.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Determination of Density (Digital Density Meter) - ASTM D4052

This method provides a precise and rapid determination of the density of liquid hydrocarbons.

Apparatus:

- Digital density meter with an oscillating U-tube
- Thermostatically controlled bath or Peltier element for temperature control
- Syringes for sample injection

Procedure:

- The digital density meter is calibrated using dry air and distilled water at the desired measurement temperature (e.g., 25 °C).
- The **tridecane** sample is drawn into a clean, dry syringe, ensuring no air bubbles are present.
- The sample is injected into the oscillating U-tube of the density meter.
- The instrument measures the oscillation period of the U-tube filled with the sample. This period is directly related to the density of the liquid.
- The density reading is recorded once the temperature and the reading have stabilized.[\[2\]](#)[\[12\]](#)

Determination of Flash Point (Pensky-Martens Closed Cup Tester) - ASTM D93

This method is used to determine the lowest temperature at which the vapors of a liquid will ignite.

Apparatus:

- Pensky-Martens closed-cup tester (manual or automated)
- Thermometer
- Ignition source (gas flame or electric igniter)

Procedure:

- The sample cup of the Pensky-Martens tester is filled with **tridecane** to the specified level.
- The lid, which contains a stirrer, thermometer, and ignition source port, is securely placed on the cup.
- The sample is heated at a slow, constant rate while being continuously stirred.
- At regular temperature intervals, the stirring is stopped, and the ignition source is dipped into the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a brief flash.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Determination of Viscosity (Capillary Viscometer)

This method measures the resistance of a fluid to flow under gravity.

Apparatus:

- Ubbelohde or similar capillary viscometer
- Constant temperature water bath
- Stopwatch

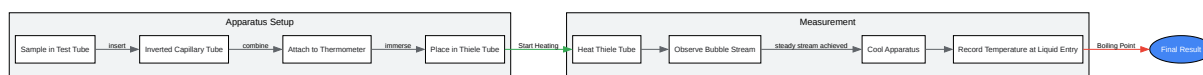
Procedure:

- The capillary viscometer is cleaned and dried thoroughly.

- A specific volume of **tridecane** is introduced into the viscometer.
- The viscometer is placed in a constant temperature bath until the sample reaches thermal equilibrium.
- The sample is drawn up through the capillary to a point above the upper timing mark.
- The time taken for the liquid to flow between the upper and lower timing marks is measured using a stopwatch.
- The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer. The dynamic viscosity is then calculated by multiplying the kinematic viscosity by the density of **tridecane** at the same temperature.[16][17]

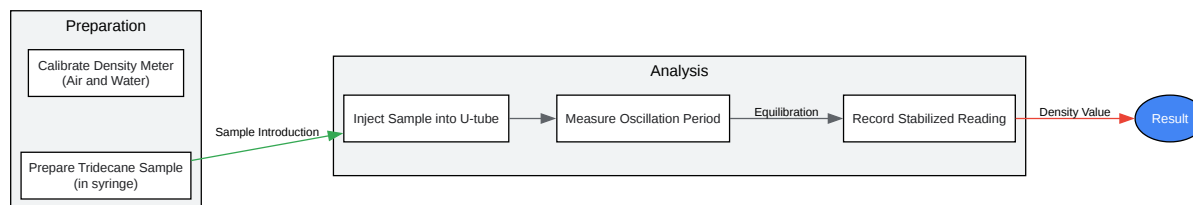
Visualizations

The following diagrams illustrate key experimental workflows.



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Caption: Workflow for Boiling Point Determination using the Capillary Method.



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Caption: Workflow for Density Measurement using a Digital Density Meter.

Conclusion

This technical guide has provided a detailed summary of the essential chemical and physical properties of **tridecane**, presented in a clear and accessible format for researchers, scientists, and professionals in drug development. The inclusion of standardized experimental protocols offers a practical resource for the accurate and reproducible measurement of these properties in a laboratory setting. The provided workflows further clarify the logical steps involved in these determinations. A thorough understanding of these fundamental characteristics is indispensable for the effective and safe utilization of **tridecane** in scientific research and industrial applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical and Physical Properties of Tridecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166401#tridecane-chemical-and-physical-properties]

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